

Applications of 13-Hydroxylupanine in Pharmaceutical Research: Detailed Application Notes and Protocols

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Compound of Interest

Compound Name: 13-Hydroxylupanine

Cat. No.: B15604470

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Introduction

13-Hydroxylupanine is a quinolizidine alkaloid naturally found in various species of the *Lupinus* (lupin) genus. As a member of the lupin alkaloid family, it has garnered interest in pharmaceutical research for its potential biological activities. This document provides a detailed overview of the current understanding of **13-hydroxylupanine**'s applications, supported by available data, experimental protocols, and visualizations of relevant biological pathways and workflows. While research into its specific effects is ongoing, preliminary studies and the broader activities of related alkaloids suggest potential in the areas of antifungal, anti-inflammatory, and antiviral research.

Chemical and Physical Properties

A clear understanding of the physicochemical properties of **13-hydroxylupanine** is essential for its application in pharmaceutical research.

Property	Value	Reference
Molecular Formula	C ₁₅ H ₂₄ N ₂ O ₂	[1]
Molecular Weight	264.36 g/mol	[1]
CAS Number	15358-48-2	
Appearance	Solid	
Solubility	Soluble in methanol, DMSO	-
Storage	-20°C	

Antifungal Applications

Recent studies have highlighted the potential of **13-hydroxylupanine** as an antifungal agent, particularly against phytopathogenic fungi.

Quantitative Data: Antifungal Activity

The antifungal activity of **13-hydroxylupanine** has been quantified against *Fusarium oxysporum*, a common plant pathogen.

Compound	Target Organism	Assay Type	Endpoint	Value	Reference
13 α -Hydroxylupanine	<i>Fusarium oxysporum</i>	Mycelial Growth Inhibition	IC ₅₀	33.5–98.5 μ g/mL	[2]

Experimental Protocol: Antifungal Susceptibility Testing (Mycelial Growth Inhibition)

This protocol is adapted from standard methods for assessing the antifungal activity of compounds against filamentous fungi like *Fusarium oxysporum*.

Objective: To determine the half-maximal inhibitory concentration (IC₅₀) of **13-hydroxylupanine** against the mycelial growth of *Fusarium oxysporum*.

Materials:

- **13-Hydroxylupanine**
- *Fusarium oxysporum* culture
- Potato Dextrose Agar (PDA) or other suitable fungal growth medium
- Dimethyl sulfoxide (DMSO) for stock solution preparation
- Sterile petri dishes
- Sterile cork borer or biopsy punch
- Incubator
- Calipers or ruler

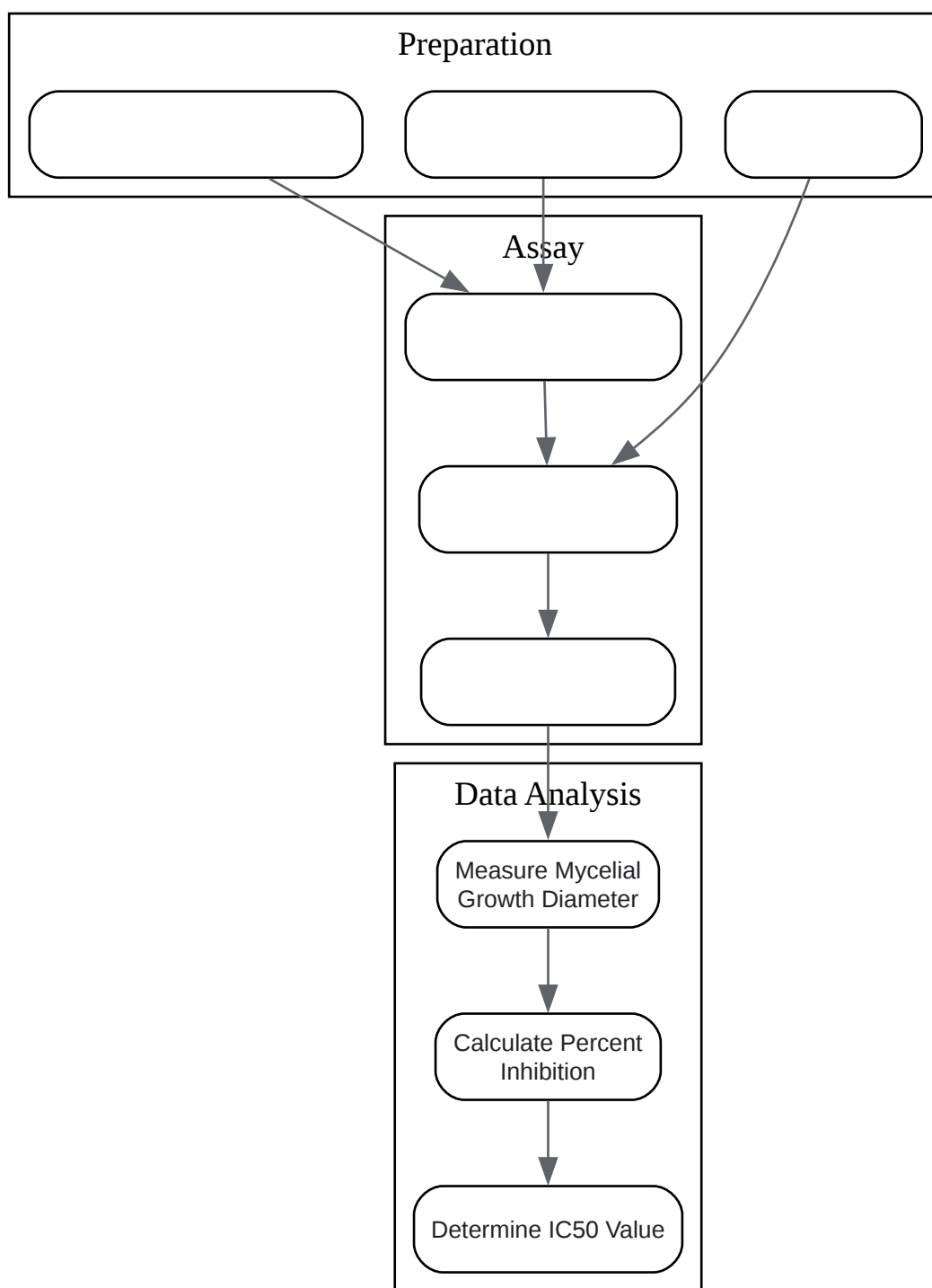
Procedure:

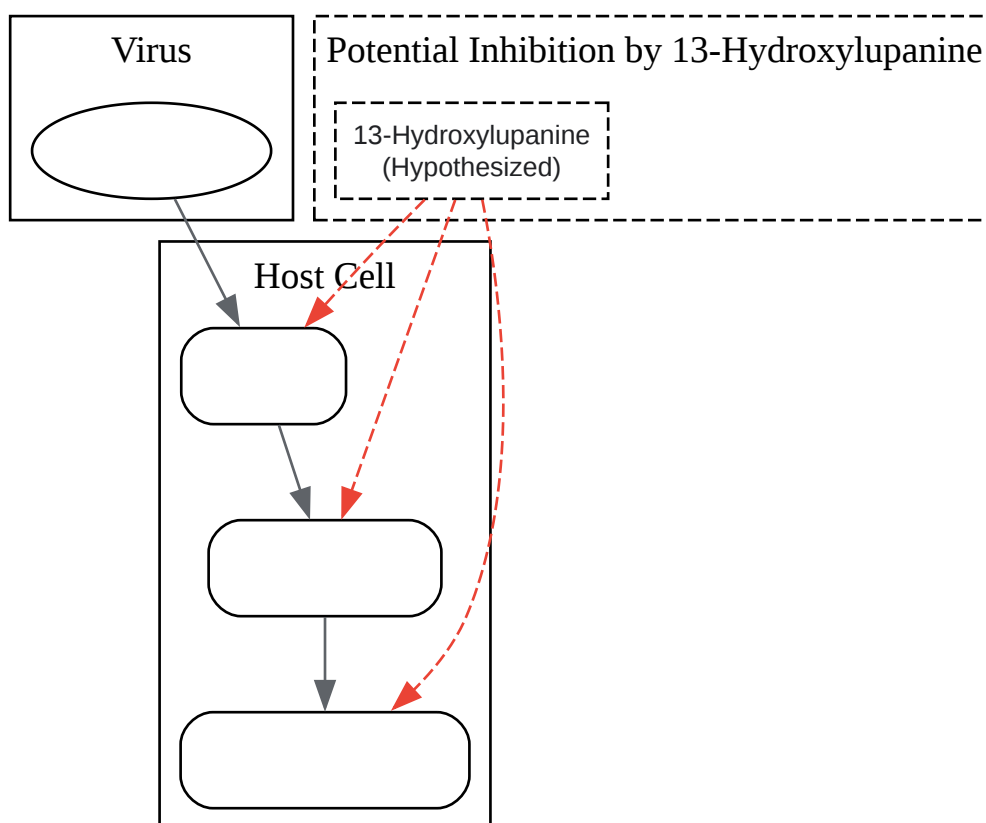
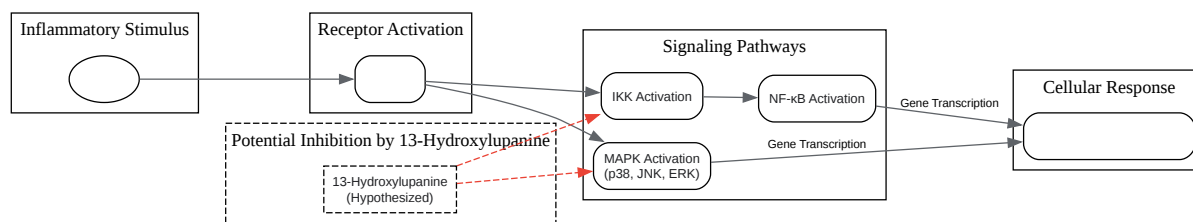
- **Stock Solution Preparation:** Prepare a stock solution of **13-hydroxylupanine** in DMSO at a high concentration (e.g., 10 mg/mL).
- **Media Preparation:** Prepare PDA medium and autoclave. Allow it to cool to approximately 45-50°C.
- **Incorporation of Test Compound:** Add appropriate volumes of the **13-hydroxylupanine** stock solution to the molten PDA to achieve a range of final concentrations (e.g., 10, 25, 50, 100, 200 µg/mL). Also, prepare a control plate with an equivalent amount of DMSO without the compound.
- **Plating:** Pour the supplemented PDA into sterile petri dishes and allow them to solidify.
- **Inoculation:** From a fresh, actively growing culture of *Fusarium oxysporum*, take a mycelial plug using a sterile cork borer (e.g., 5 mm diameter).
- **Incubation:** Place the mycelial plug at the center of each PDA plate (both control and test plates). Incubate the plates at an optimal temperature for fungal growth (e.g., 25-28°C) for a

specified period (e.g., 5-7 days), or until the mycelial growth in the control plate has reached a significant diameter.

- **Data Collection:** Measure the diameter of the fungal colony in two perpendicular directions for each plate.
- **Calculation of Inhibition:** Calculate the percentage of mycelial growth inhibition for each concentration using the following formula: $\% \text{ Inhibition} = [(DC - DT) / DC] \times 100$ Where DC is the average diameter of the fungal colony in the control plate, and DT is the average diameter of the fungal colony in the test plate.
- **IC₅₀ Determination:** Plot the percentage of inhibition against the concentration of **13-hydroxylupanine** and determine the IC₅₀ value (the concentration that causes 50% inhibition of mycelial growth) using appropriate software.

Experimental Workflow: Antifungal Screening





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References

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